

Ecotoxicity Profile: Bis(2-ethylhexyl) succinate as a Safer Alternative to Traditional Plasticizers

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Compound of Interest

Compound Name: *Bis(2-ethylhexyl) succinate*

Cat. No.: *B1582382*

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A comparative analysis of the environmental impact of **Bis(2-ethylhexyl) succinate** (DEHS) versus conventional plasticizers like phthalates reveals a significantly lower ecotoxicity profile for DEHS, positioning it as a more environmentally benign alternative in various applications. This guide synthesizes available experimental data on the acute and chronic toxicity, biodegradability, and bioaccumulation potential of DEHS and compares it with traditional plasticizers such as Di(2-ethylhexyl) phthalate (DEHP), Dibutyl phthalate (DBP), and Diisononyl phthalate (DINP).

Executive Summary

Bis(2-ethylhexyl) succinate (DEHS), a non-phthalate plasticizer, demonstrates a favorable ecotoxicological profile with low acute toxicity to aquatic organisms and is readily biodegradable. In contrast, traditional phthalate-based plasticizers, particularly DEHP and DBP, have been shown to exhibit higher aquatic toxicity, including chronic effects at low concentrations, and raise concerns regarding their persistence and potential for bioaccumulation. This guide provides a detailed comparison of their environmental impact, supported by experimental data and standardized testing protocols, to inform researchers, scientists, and drug development professionals in their material selection processes.

Comparative Ecotoxicity Data

The following tables summarize the key ecotoxicity endpoints for **Bis(2-ethylhexyl) succinate** and traditional plasticizers.

Table 1: Acute Aquatic Toxicity

Plasticizer	Test Organism	Endpoint (48h/96h)	Value (mg/L)	Citation
Bis(2-ethylhexyl) succinate (DEHS)	Oncorhynchus mykiss (Rainbow Trout)	96h LC50	> 0.25	[1]
Daphnia magna (Water Flea)	48h EC50	> 0.134	[1]	
Pseudokirchnerie lla subcapitata (Green Algae)	72h EC50	> 0.45	[1]	
Di(2-ethylhexyl) phthalate (DEHP)	Danio rerio (Zebrafish)	96h LC50	> 500	[2]
Daphnia magna	48h EC50	> 1.3	[3]	
Chlorella vulgaris (Green Algae)	96h EC50	> 100	[2]	
Dibutyl phthalate (DBP)	Danio rerio	96h LC50	0.46	[2]
Daphnia magna	48h EC50	3.7	[4]	
Chlorella vulgaris	96h EC50	> 10	[2]	
Diisononyl phthalate (DINP)	Oncorhynchus mykiss	96h LC50	> 100	[5]
Daphnia magna	48h EC50	> 100	[5]	
Scenedesmus subspicatus (Green Algae)	72h EC50	> 100	[5]	

Table 2: Chronic Aquatic Toxicity

Plasticizer	Test Organism	Endpoint (21d/28d)	Value (mg/L)	Citation
Bis(2-ethylhexyl) succinate (DEHS)	Daphnia magna	21d NOEC	Data not available	
Fish	28d NOEC	Data not available		
Di(2-ethylhexyl) phthalate (DEHP)	Daphnia magna	21d NOEC	0.042 - 0.15	[1]
Pimephales promelas (Fathead Minnow)	30d NOEC	0.057		
Dibutyl phthalate (DBP)	Daphnia magna	21d NOEC	0.1	[6]
Fish	-	0.1	[6]	
Diisononyl phthalate (DINP)	Daphnia magna	21d NOEC	0.034	[5]
Fish	-	No effects observed	[5]	

Table 3: Biodegradability and Bioaccumulation

Plasticizer	Biodegradability (OECD 301)	Bioaccumulation Factor (BCF)	Citation
Bis(2-ethylhexyl) succinate (DEHS)	Readily biodegradable	Data not available	[7]
Di(2-ethylhexyl) phthalate (DEHP)	Not readily biodegradable	114 - 637	[2][8]
Dibutyl phthalate (DBP)	Readily biodegradable	1.64×10^4 (in algae)	[9]
Diisononyl phthalate (DINP)	Readily biodegradable (fails 10-day window)	< 100	[10][11]

Experimental Protocols

The ecotoxicity data presented in this guide are primarily based on standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). The following are detailed summaries of the key experimental protocols.

OECD 203: Fish, Acute Toxicity Test

This test evaluates the acute lethal toxicity of a substance to fish.

- **Test Organism:** Commonly used species include Rainbow Trout (*Oncorhynchus mykiss*) or Zebrafish (*Danio rerio*).
- **Methodology:** Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system for 96 hours. Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- **Endpoint:** The primary endpoint is the LC50 (Lethal Concentration 50%), which is the concentration of the substance that is lethal to 50% of the test fish within the 96-hour exposure period.

OECD 202: *Daphnia* sp. Acute Immobilisation Test

This test assesses the acute toxicity of a substance to aquatic invertebrates, specifically *Daphnia magna*.

- Test Organism: *Daphnia magna* (water flea), less than 24 hours old.
- Methodology: Daphnids are exposed to a series of concentrations of the test substance for 48 hours. The number of immobilized daphnids (those unable to swim within 15 seconds after gentle agitation) is recorded at 24 and 48 hours.
- Endpoint: The main endpoint is the EC50 (Effective Concentration 50%), the concentration at which 50% of the daphnids are immobilized after 48 hours of exposure.

OECD 201: Freshwater Alga and Cyanobacteria, Growth Inhibition Test

This test determines the effect of a substance on the growth of freshwater algae.

- Test Organism: A species of green algae, such as *Pseudokirchneriella subcapitata*.
- Methodology: Exponentially growing algal cultures are exposed to various concentrations of the test substance over a 72-hour period. The growth of the algae is measured by cell counts or other biomass indicators.
- Endpoint: The EC50 is calculated based on the inhibition of growth rate or yield compared to a control group.

OECD 301: Ready Biodegradability

This set of screening tests assesses the potential for a chemical to be readily biodegradable by aerobic microorganisms.

- Methodology: A solution or suspension of the test substance is inoculated with microorganisms from a source like activated sludge and incubated under aerobic conditions for 28 days. Biodegradation is monitored by measuring parameters such as dissolved organic carbon (DOC) removal, carbon dioxide (CO₂) production, or oxygen consumption.

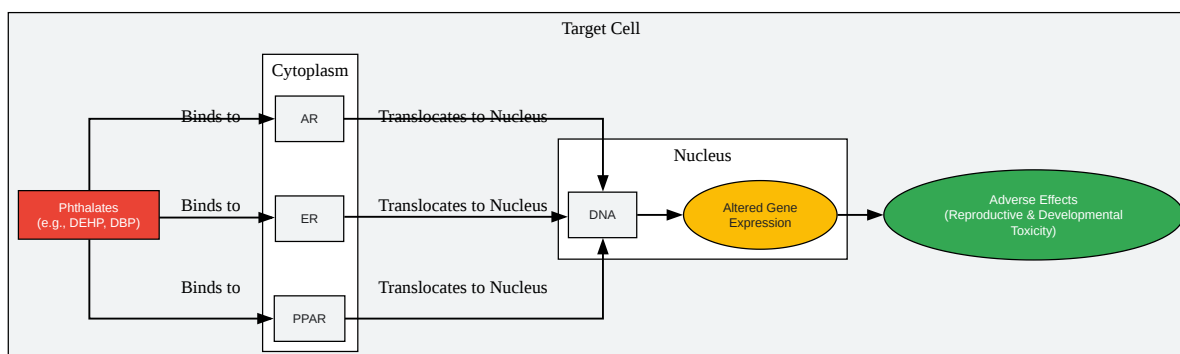
- Endpoint: A substance is considered "readily biodegradable" if it meets specific degradation thresholds (e.g., >60% of theoretical CO₂ production) within a 10-day window during the 28-day test period.

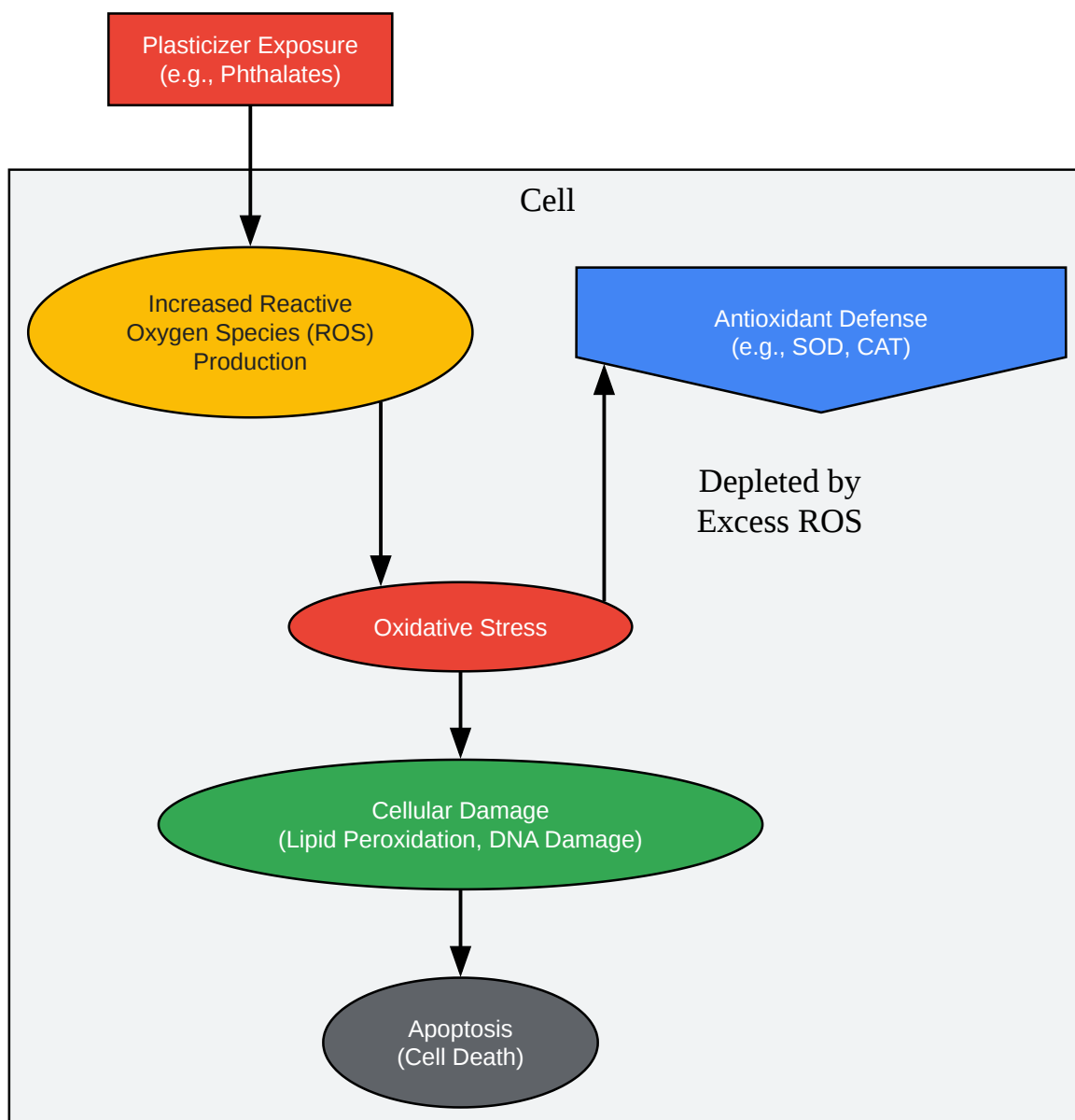
Mechanisms of Ecotoxicity: Signaling Pathways

Traditional phthalate plasticizers are known to exert their toxic effects through various molecular mechanisms, primarily through endocrine disruption and the induction of oxidative stress.

Endocrine Disruption Pathway

Phthalates can interfere with the endocrine system by interacting with nuclear receptors, such as Peroxisome Proliferator-Activated Receptors (PPARs), Estrogen Receptors (ERs), and Androgen Receptors (ARs). This can lead to altered hormone synthesis and signaling, resulting in reproductive and developmental toxicity.





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